

mechanochemical synthesis using azane hydroiodide

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Compound Focus: Azane;hydroiodide

CAS No.: 12027-06-4

Cat. No.: S579035

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Understanding Azane Hydroiodide

"Azane" is the IUPAC name for ammonia (NH_3), and "azane hydroiodide" refers to the salt **ammonium iodide (NH_4I)** [1] [2] [3].

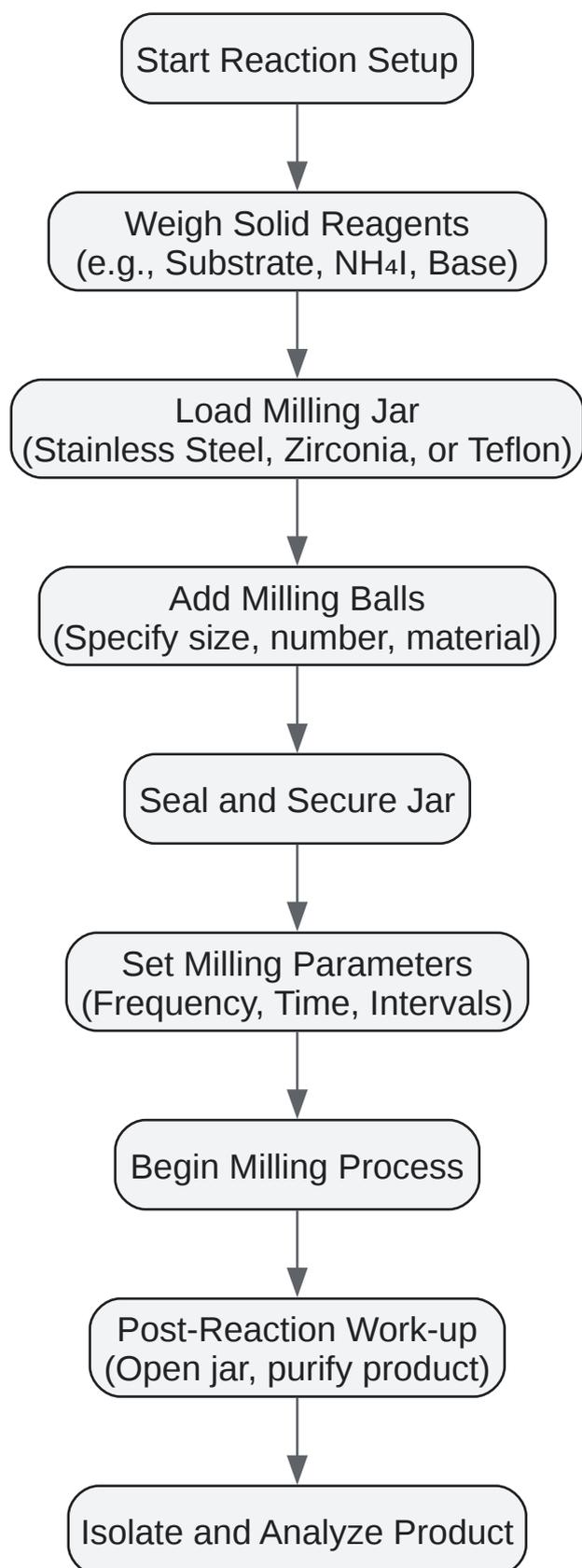
- **Chemical Profile:** Ammonium iodide is a white crystalline powder with the molecular formula NH_4I and a molecular weight of 144.94 g/mol [1].
- **Primary Documented Use in Synthesis:** It serves as a dual-functional reagent in copper-mediated cyanation reactions, providing both an iodide source for initial iodination and the nitrogen atom for the subsequent formation of a cyano group (CN) when combined with a carbon source like DMF [1]. This method has been used to convert aryl boronic acids, organosilanes, and electron-rich arenes into nitriles [1].

Mechanochemical Synthesis Context

While specific protocols for using ammonium iodide in mechanochemistry are not detailed in the searched literature, the field of mechanochemistry itself is well-established as a sustainable alternative to traditional solution-based synthesis.

General Workflow for Mechanochemical Synthesis

The diagram below illustrates a typical workflow for a mechanochemical reaction, which would form the basis for any protocol using ammonium iodide.



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Key Principles of Mechanochemistry [4] [5]:

- **Solvent Reduction:** Reactions occur between solid reagents through direct mechanical energy (grinding or ball milling), drastically reducing or eliminating solvent use [5].
- **Efficiency:** Often leads to faster reaction times, higher yields, and altered selectivity compared to solution-based methods [6] [5].
- **Green Metrics:** Generally results in superior environmental performance, with lower E-factor (kg waste per kg product) and Process Mass Intensity (PMI) [5].

Data Summary for Ammonium Iodide

The table below summarizes key chemical and physical data for ammonium iodide (azane hydroiodide) from the search results.

Parameter	Value / Description	Reference
CAS Number	12027-06-4	[1]
Molecular Formula	NH ₄ I	[1]
Molecular Weight	144.94 g/mol	[1]
Appearance	White crystalline powder	[1]
Density	2.514 g/cm ³	[1]
Melting Point	551 °C	[1]
Documented Role	Dual-functional reagent: iodide source & nitrogen donor for cyano group formation.	[1]

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References

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